

A Comprehensive Technical Guide to 2',3'-O-Isopropylideneadenosine

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Compound of Interest

Compound Name: 2',3'-O-Isopropylideneadenosine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the structure, properties, synthesis, and applications of **2',3'-O-Isopropylideneadenosine**. This compound is a crucial intermediate in the synthesis of various nucleoside analogues used in biomedical research and drug discovery.

Chemical Structure of 2',3'-O-Isopropylideneadenosine

2',3'-O-Isopropylideneadenosine is a derivative of the naturally occurring nucleoside, adenosine. Its structure is characterized by the presence of an isopropylidene group that acts as a protecting group for the 2' and 3' hydroxyl groups of the ribose sugar moiety. This protection is achieved by reacting adenosine with acetone or a related compound in the presence of an acid catalyst, forming a five-membered ring fused to the ribose ring.

The core structure consists of an adenine base attached to a ribose sugar via a β -N9-glycosidic bond. The isopropylidene group forms a 1,3-dioxolane ring with the 2' and 3' oxygen atoms of the ribose. This protection is advantageous as it allows for selective chemical modifications at the 5'-hydroxyl group or on the adenine base without affecting the 2' and 3'-hydroxyls.

Below is a diagram illustrating the chemical structure of **2',3'-O-Isopropylideneadenosine**.

Caption: Chemical structure of **2',3'-O-Isopropylideneadenosine**.



Physicochemical Properties

The key physicochemical properties of **2',3'-O-Isopropylideneadenosine** are summarized in the table below.

Property	Value	References
Molecular Formula	C13H17N5O4	[1][2][3]
Molecular Weight	307.31 g/mol	[3][4][5]
CAS Number	362-75-4	[2][3][6]
Appearance	White to off-white crystalline powder	[7]
Melting Point	221-222 °C	[3][5][6]
Optical Activity	$[\alpha]20/D -98.5^{\circ}, c = 1 in$ dioxane	[3]
Solubility	Soluble in DMSO and Methanol	
Storage Temperature	Room temperature, recommended below 15°C in a dark and dry place	[5]

Spectroscopic Data

Spectroscopic techniques are essential for the structural elucidation and confirmation of 2',3'-O-Isopropylideneadenosine.



Spectroscopic Technique	Observed Data	References
¹ H NMR	Spectra available, typically run in DMSO-d ₆ . Key signals include those for the adenine protons, ribose protons, and the methyl protons of the isopropylidene group.	[4]
Infrared (IR) Spectroscopy	Spectra available. Characteristic peaks would include N-H stretching for the amine group, C-H stretching for the aliphatic and aromatic moieties, and C-O stretching for the ether and alcohol groups.	[1][2]
Mass Spectrometry (MS)	Mass spectra (electron ionization) are available, showing the molecular ion peak consistent with the molecular weight.	[1]
Raman Spectroscopy	Spectra available.	[8]

Experimental Protocols Synthesis of 2',3'-O-Isopropylideneadenosine

The synthesis of **2',3'-O-Isopropylideneadenosine** is typically achieved through the acid-catalyzed reaction of adenosine with an acetone equivalent.[9] A general protocol is provided below.

Materials:

- Adenosine
- 2,2-Dimethoxypropane or Acetone



- Anhydrous p-Toluenesulfonic acid (p-TsOH) or another suitable acid catalyst
- Anhydrous solvent (e.g., DMF or Acetone)
- Sodium bicarbonate solution
- Drying agent (e.g., anhydrous sodium sulfate)
- Silica gel for column chromatography
- Solvents for chromatography (e.g., dichloromethane/methanol mixture)

Procedure:

- Suspend adenosine in the anhydrous solvent in a round-bottom flask equipped with a magnetic stirrer and a drying tube.
- Add 2,2-dimethoxypropane and the acid catalyst (e.g., p-TsOH) to the suspension.
- Stir the reaction mixture at room temperature. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Once the reaction is complete (typically when the starting material, adenosine, is no longer visible on TLC), quench the reaction by adding a saturated aqueous solution of sodium bicarbonate.
- Extract the aqueous layer with a suitable organic solvent (e.g., ethyl acetate).
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography using an appropriate solvent system (e.g., a gradient of methanol in dichloromethane) to yield pure 2',3'-O-Isopropylideneadenosine.

Characterization Methods



Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectroscopy are used to confirm the structure of the synthesized compound. The proton NMR spectrum will show characteristic signals for the protons on the adenine base, the ribose sugar, and the two methyl groups of the isopropylidene protecting group. The carbon NMR will similarly show distinct signals for each carbon atom in the molecule.

Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the functional groups present in the molecule.[10] The spectrum of **2',3'-O-Isopropylideneadenosine** will exhibit characteristic absorption bands for N-H bonds of the primary amine, C-N bonds of the aromatic rings, C-O bonds of the ether and alcohol, and C-H bonds of the aliphatic and aromatic parts of the molecule.[10]

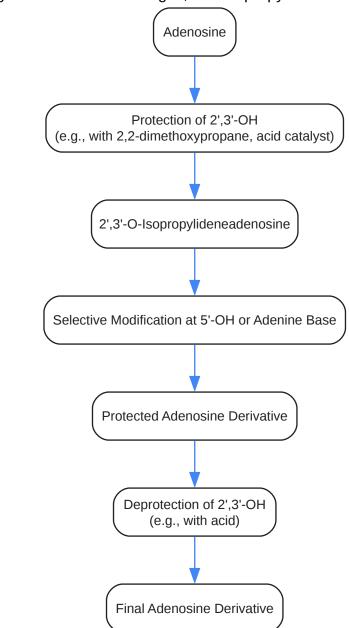
Mass Spectrometry (MS): Mass spectrometry is employed to determine the molecular weight of the compound. The mass spectrum will show a molecular ion peak (M+) or a protonated molecular ion peak ([M+H]+) corresponding to the molecular weight of **2',3'-O-Isopropylideneadenosine** (307.31 g/mol).

Applications in Organic Synthesis

2',3'-O-Isopropylideneadenosine is a valuable intermediate in the synthesis of various adenosine derivatives.[7][11] The protection of the 2' and 3' hydroxyl groups allows for selective reactions at the 5'-hydroxyl group, such as oxidation, phosphorylation, or the introduction of other functional groups.[12] It is also used in the synthesis of N⁶-substituted adenosine analogues, which are of interest in medicinal chemistry.[11]

The following diagram illustrates a general workflow for the use of **2',3'-O-Isopropylideneadenosine** in the synthesis of adenosine derivatives.





Synthetic Workflow using 2',3'-O-Isopropylideneadenosine

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Caption: General synthetic workflow illustrating the use of **2',3'-O-Isopropylideneadenosine**.

Conclusion

2',3'-O-Isopropylideneadenosine is a cornerstone intermediate for the chemical synthesis of modified nucleosides. Its structure, with the protected 2' and 3' hydroxyl groups, provides a versatile platform for the development of novel adenosine analogues for therapeutic and



research applications. A thorough understanding of its properties and synthetic methodologies is essential for researchers in the fields of medicinal chemistry, biochemistry, and drug development.

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